

Application Notes and Protocols for (R)-L 888607

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Compound of Interest

Compound Name: (R)-L 888607

Cat. No.: B15552401

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Introduction

(R)-L 888607 is a potent and selective synthetic agonist for the Chemoattractant Receptor-Homologous molecule expressed on Th2 cells (CRTH2), also known as the DP2 receptor. As a CRTH2 agonist, **(R)-L 888607** is a valuable tool for investigating the physiological and pathological roles of the PGD2/CRTH2 signaling pathway, which is implicated in various inflammatory and allergic diseases such as asthma and atopic dermatitis. These application notes provide detailed protocols for the reconstitution, storage, and handling of **(R)-L 888607** to ensure its stability and optimal performance in research applications.

Physicochemical Properties and Storage

(R)-L 888607 is supplied as a solid powder. Proper storage and handling are critical to maintain the compound's integrity.

Property	Value
Chemical Name	2-[(1S)-9-[(4-chlorophenyl)sulfanyl]-6-fluoro-1H,2H,3H-benzo[b]pyrrolizin-1-yl]acetic acid
Molecular Formula	C ₁₉ H ₁₅ ClFNO ₂ S
Molecular Weight	375.84 g/mol
Appearance	Solid powder
Short-term Storage	0 - 4°C (days to weeks)
Long-term Storage	-20°C or -80°C (months to years)
Shipping Condition	Shipped at ambient temperature. Stable for several weeks during ordinary shipping.
Handling	Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves, lab coat, and eye protection.

Reconstitution

Accurate reconstitution of **(R)-L 888607** is essential for obtaining reliable and reproducible experimental results. The choice of solvent and the final concentration of the stock solution should be appropriate for the intended application.

Solubility Data

(R)-L 888607 is sparingly soluble in aqueous solutions and requires an organic solvent for initial reconstitution.

Solvent	Solubility	Notes
DMSO	≥ 6 mg/mL (up to 150 mg/mL reported by some suppliers)[1][2][3][4][5][6]	Ultrasonic agitation may be required for complete dissolution.[1][2][3][4]
Water	< 0.1 mg/mL (practically insoluble)[1]	Not recommended for preparing stock solutions.

Protocol for Preparing a 10 mM DMSO Stock Solution

- Preparation: Equilibrate the vial of **(R)-L 888607** powder to room temperature before opening to prevent moisture condensation.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For example, to reconstitute 1 mg of **(R)-L 888607** (MW: 375.84 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 375.84 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 266.07 \mu\text{L}$
- Reconstitution: Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex thoroughly. If necessary, sonicate the solution in a water bath for a few minutes to ensure complete dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C .

Experimental Protocols

(R)-L 888607, as a CRTH2 agonist, can be utilized in a variety of in vitro and in vivo experimental models to study the effects of CRTH2 activation. Below is a representative protocol for an in vitro chemotaxis assay.

In Vitro Chemotaxis Assay

This protocol describes a method to assess the chemotactic response of eosinophils to **(R)-L 888607**.

Materials:

- **(R)-L 888607** stock solution (10 mM in DMSO)
- Isolated human eosinophils
- Chemotaxis buffer (e.g., HBSS with 0.1% BSA)
- Chemotaxis chamber (e.g., Boyden chamber with a 5 µm pore size polycarbonate membrane)
- 37°C, 5% CO₂ incubator

Procedure:

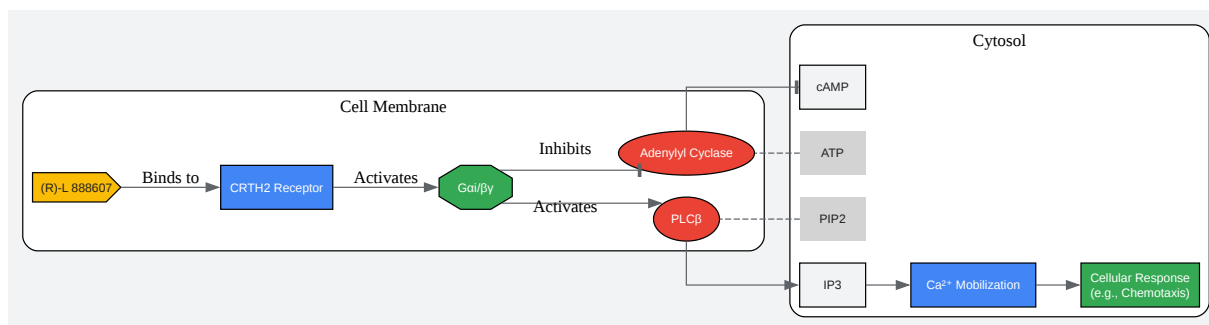
- Cell Preparation: Isolate human eosinophils from peripheral blood using standard laboratory methods (e.g., negative selection). Resuspend the cells in chemotaxis buffer at a concentration of 1 x 10⁶ cells/mL.
- Preparation of **(R)-L 888607** Dilutions: Prepare serial dilutions of **(R)-L 888607** in chemotaxis buffer from the DMSO stock solution. A typical concentration range to test would be from 0.1 nM to 100 nM. Ensure the final DMSO concentration is consistent across all conditions and does not exceed 0.1% to avoid solvent-induced toxicity. A vehicle control (chemotaxis buffer with the same final concentration of DMSO) should be included.
- Assay Setup:
 - Add the diluted **(R)-L 888607** or vehicle control to the lower wells of the chemotaxis chamber.
 - Place the polycarbonate membrane over the lower wells.
 - Add the eosinophil suspension to the upper wells of the chamber.
- Incubation: Incubate the chemotaxis chamber at 37°C in a 5% CO₂ incubator for 1-2 hours.

- Analysis: After incubation, remove the membrane. Fix and stain the migrated cells on the lower side of the membrane. Count the number of migrated cells in several high-power fields using a microscope.

Signaling Pathway and Workflow Diagrams

CRTH2 Signaling Pathway

Activation of the CRTH2 receptor by agonists such as **(R)-L 888607** initiates a signaling cascade through a G α i protein. This leads to the inhibition of adenylyl cyclase, a decrease in intracellular cAMP levels, and the activation of phospholipase C β (PLC β). PLC β then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, leading to various cellular responses, including chemotaxis and cell activation.

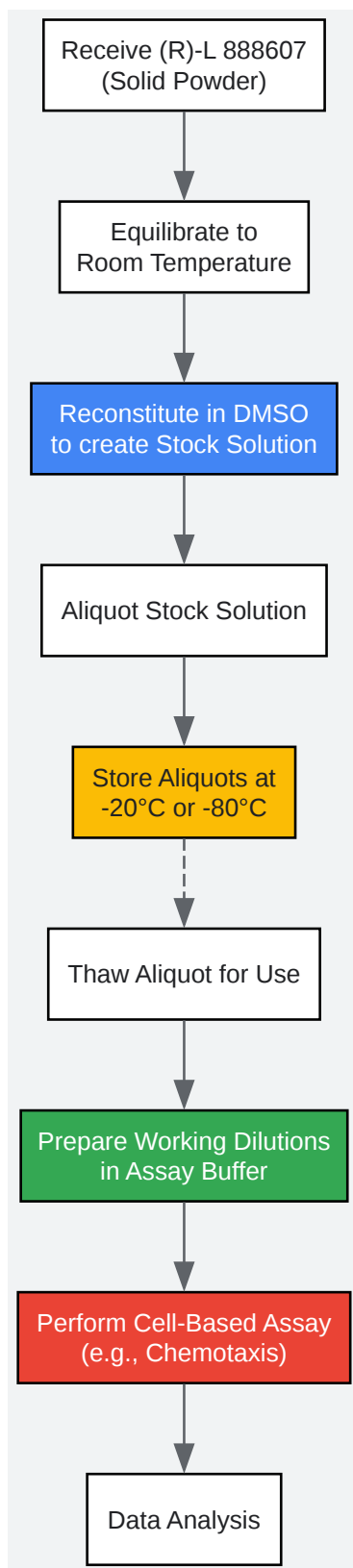


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CRTH2 Receptor Signaling Pathway

Experimental Workflow for Reconstitution and Use

The following diagram outlines the general workflow from receiving the solid compound to its use in a cell-based assay.



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Reconstitution and Assay Workflow

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